

In-depth Technical Guide: N-(6-aminopyridin-2-yl)pivalamide Material Safety Data

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Compound of Interest

Compound Name:	<i>N-(6-amino-2-pyridinyl)-2,2-dimethylpropanamide</i>
Cat. No.:	B111670

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety data for N-(6-aminopyridin-2-yl)pivalamide, a compound of interest in pharmaceutical research and development. The information is compiled from available safety data sheets to ensure safe handling, storage, and use in a laboratory setting.

Chemical Identification

Identifier	Value
Chemical Name	N-(6-aminopyridin-2-yl)pivalamide
CAS Number	132784-74-8[1]
Molecular Formula	C10H15N3O
Molecular Weight	193.25 g/mol

Hazard Identification

This substance is classified as hazardous. The following table summarizes its GHS classifications.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	3	H301: Toxic if swallowed. [2]
Acute Toxicity, Dermal	3	H311: Toxic in contact with skin. [2]
Skin Corrosion/Irritation	1A	H314: Causes severe skin burns and eye damage. [2]
Serious Eye Damage/Eye Irritation	1	H314: Causes severe skin burns and eye damage. [2]
Acute Aquatic Hazard	3	H402: Harmful to aquatic life.
Chronic Aquatic Hazard	3	H412: Harmful to aquatic life with long lasting effects. [2]

Signal Word: Danger[\[2\]](#)

Hazard Pictograms:

- Skull and crossbones
- Corrosion

Physicochemical Information

Property	Value
Physical State	Solid
Melting Point	40 - 44 °C (104 - 111 °F)
Boiling Point	208 - 209 °C (406 - 408 °F)

First-Aid Measures

Immediate medical attention is required in case of exposure.

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. Call a physician. [2]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower. Call a physician immediately. [2]
Eye Contact	Rinse out with plenty of water. Immediately call an ophthalmologist. Remove contact lenses. [2]
Ingestion	If swallowed, give water to drink (two glasses at most). Seek medical advice immediately. [2]

Fire-Fighting Measures

Aspect	Guideline
Suitable Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
Specific Hazards	Combustible. Development of hazardous combustion gases or vapors possible in the event of a fire. Forms explosive mixtures with air on intense heating.
Protective Equipment	Wear self-contained breathing apparatus. Prevent skin contact by keeping a safe distance or by wearing suitable protective clothing.

Handling and Storage

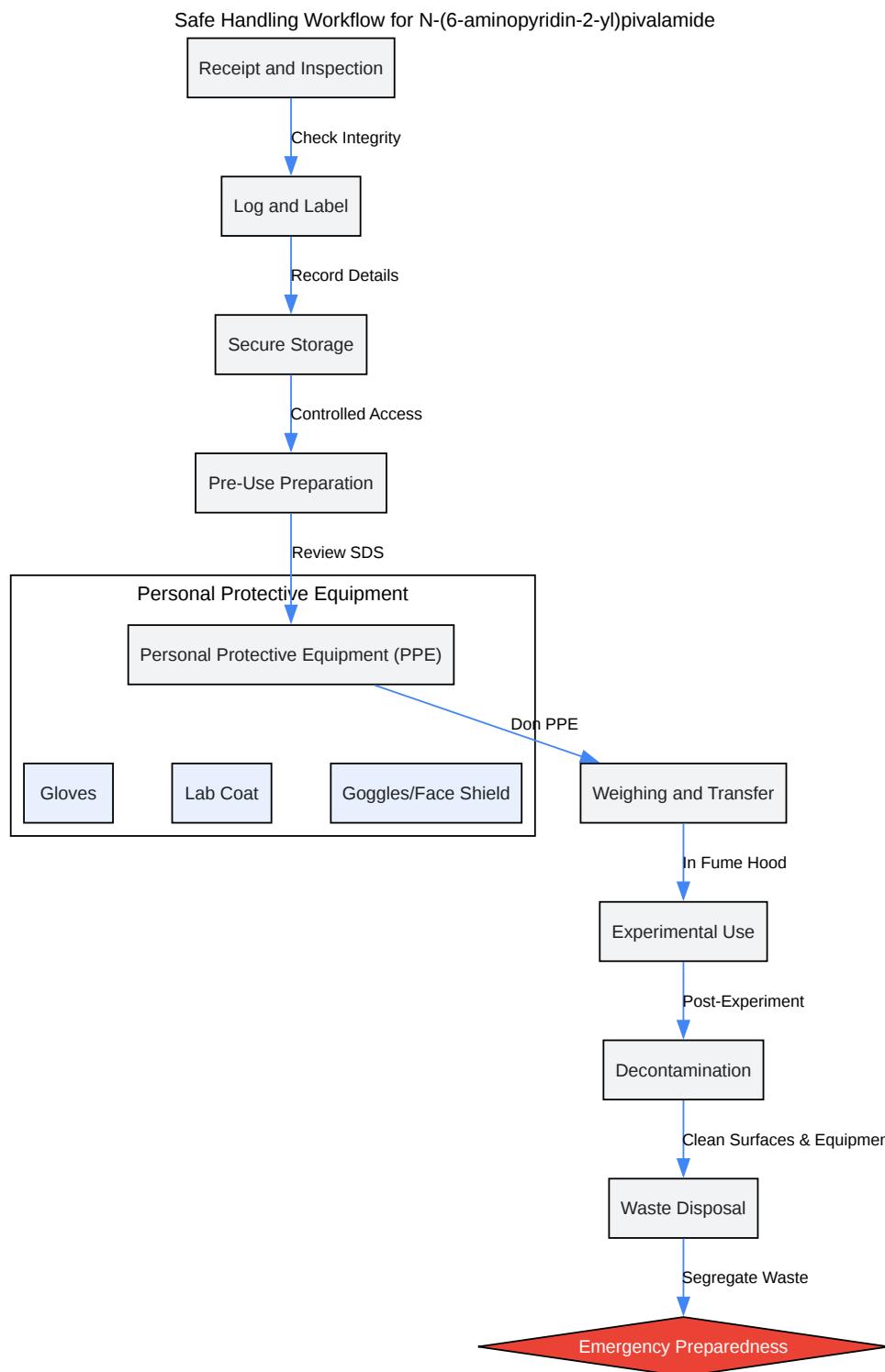
Aspect	Guideline
Handling	Avoid generation and inhalation of dust.[2] Do not eat, drink, or smoke when using this product.[2] Wash skin thoroughly after handling. [2] Wear protective gloves/protective clothing/eye protection/face protection.[2]
Storage	Keep container tightly closed in a dry and well-ventilated place. Keep locked up or in an area accessible only to qualified or authorized persons.[2] Recommended storage temperature should be obtained from the product label.[2]

Exposure Controls and Personal Protection

Control Parameter	Recommendation
Engineering Controls	Use only under a chemical fume hood. Ensure that eyewash stations and safety showers are close to the workstation location.[3][4]
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[4]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[3][4] Immediately change contaminated clothing.
Respiratory Protection	Required when dusts are generated.[2] Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[3][4]

Experimental Protocols: Safe Handling Workflow

The following diagram illustrates a standard workflow for the safe handling of N-(6-aminopyridin-2-yl)pivalamide in a research environment. Adherence to these steps is crucial to minimize exposure and ensure laboratory safety.



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